

Technical Guide: Physicochemical Properties of 2-Bromo-5-nitroanisole

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Compound of Interest

Compound Name: 2-Bromo-5-nitroanisole

Cat. No.: B183279

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of the melting and boiling points of **2-Bromo-5-nitroanisole**, a key intermediate in various synthetic applications. The document outlines its physical properties and the standardized experimental protocols for their determination, ensuring accuracy and reproducibility in a laboratory setting.

Data Presentation: Physical Properties

The melting and boiling points of **2-Bromo-5-nitroanisole** are critical parameters for its handling, purification, and reaction control. The following table summarizes these key physical constants.

Physical Property	Value	Conditions
Melting Point	102.0-108.0 °C	Not Specified
Melting Point	203 °C	lit.[1]
Boiling Point	98 °C	0.2 mmHg[1]

Note: The significant discrepancy in the reported melting points may be due to different crystalline forms or experimental conditions and warrants careful consideration during experimental design.

Experimental Protocols

Accurate determination of melting and boiling points is fundamental for compound identification and purity assessment. The following sections detail the standard capillary methods for these measurements.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range. The capillary method is a widely used technique for this determination.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[\[2\]](#)
- Capillary tubes (sealed at one end)
- Thermometer
- Sample of **2-Bromo-5-nitroanisole** (finely powdered and dry)

Procedure:

- Sample Preparation: A small amount of finely powdered, dry **2-Bromo-5-nitroanisole** is introduced into the open end of a capillary tube. The tube is then tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.[\[3\]](#)
- Apparatus Setup (Thiele Tube): The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then immersed in an oil bath within a Thiele tube.[\[4\]](#) The Thiele tube's design facilitates uniform heating of the oil bath through convection currents.
- Heating: The Thiele tube is heated gently at the side arm.[\[4\]](#) The heating rate should be slow, approximately 1-2 °C per minute, as the temperature approaches the expected melting point to ensure thermal equilibrium.

- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transformed into a clear liquid is recorded as the end of the melting range.[4] For pure substances, this range is typically narrow (0.5-1.0 °C).

Boiling Point Determination (Micro or Capillary Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[5] The micro boiling point determination is suitable for small sample quantities.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube or aluminum block)[5]
- Sample of **2-Bromo-5-nitroanisole**

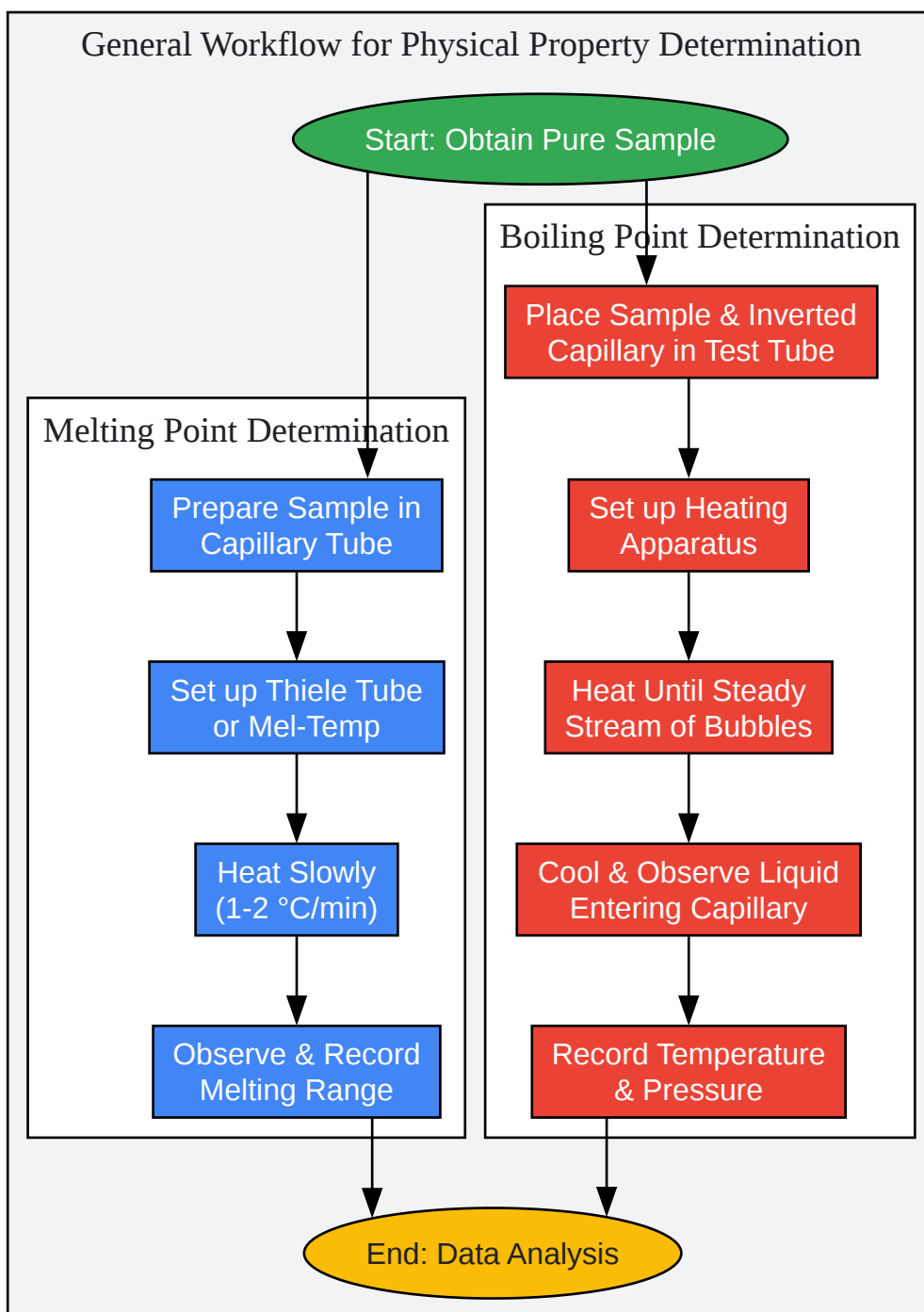
Procedure:

- Sample Preparation: A small amount of **2-Bromo-5-nitroanisole** is placed in a small test tube.
- Capillary Inversion: A capillary tube, sealed at one end, is placed inverted (open end down) into the liquid in the test tube.[6]
- Apparatus Setup: The test tube assembly is attached to a thermometer and placed in a heating bath (like a Thiele tube).[6]
- Heating: The apparatus is heated, causing the air trapped in the capillary tube to expand and exit, followed by the vapor of the substance. A steady stream of bubbles emerging from the capillary tip indicates that the liquid has reached its boiling point.[7]

- **Cooling and Observation:** The heat source is removed, and the apparatus is allowed to cool. The bubbling will slow and eventually stop. The boiling point is the temperature at which the liquid is drawn back into the capillary tube. This occurs when the external pressure becomes greater than the vapor pressure of the liquid inside the capillary.
- **Pressure Correction:** It is important to record the atmospheric pressure at the time of the experiment, as boiling points are pressure-dependent.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the melting and boiling points of a chemical compound such as **2-Bromo-5-nitroanisole**.



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Caption: Workflow for Melting and Boiling Point Determination.

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